

Malabaricone C: A Technical Guide to its Discovery, Isolation, and Biological Significance

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Compound of Interest

Compound Name: **Malabaricone C**

Cat. No.: **B1675922**

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Abstract

Malabaricone C, a diarylnonanoid compound, has emerged as a significant natural product with a wide spectrum of pharmacological activities. Isolated from various species of the *Myristica* genus, commonly known as nutmeg, this molecule has garnered considerable attention for its anti-inflammatory, anticancer, and anti-quorum sensing properties. This technical guide provides a comprehensive overview of the discovery and isolation of **Malabaricone C** from its natural sources, detailing the experimental protocols for its extraction and purification. Furthermore, it elucidates the key signaling pathways modulated by **Malabaricone C**, offering insights into its mechanism of action. Quantitative data are presented in structured tables for clarity and comparative analysis, and logical workflows are visualized using diagrams to facilitate understanding.

Discovery and Distribution in *Myristica* Species

Malabaricone C is a prominent member of the malabaricone family of compounds, which are characteristic secondary metabolites of the Myristicaceae family. It has been successfully isolated from several species within this genus, highlighting its prevalence and potential as a chemotaxonomic marker.

Initial discovery and subsequent research have identified **Malabaricone C** in the following *Myristica* species:

- **Myristica malabarica** (Bombay Mace): The fruit arils and rind of this species are a rich source of **Malabaricone C**.^{[1][2]}
- **Myristica cinnamomea**: The bark of this plant has been a primary source for the bioassay-guided isolation of **Malabaricone C**, particularly in studies investigating its anti-quorum sensing activity.^{[3][4]}
- **Myristica fragrans** (Nutmeg): The dried fruit arils (mace) of the common nutmeg also contain **Malabaricone C**.^{[1][2]}
- **Myristica fatua**: The bark of this species has also been reported to yield **Malabaricone C**.

The presence of **Malabaricone C** across these different species underscores its significance within the **Myristica** genus and suggests a conserved biosynthetic pathway.

Physicochemical Properties

A clear understanding of the physicochemical properties of **Malabaricone C** is essential for its isolation, characterization, and formulation in potential therapeutic applications.

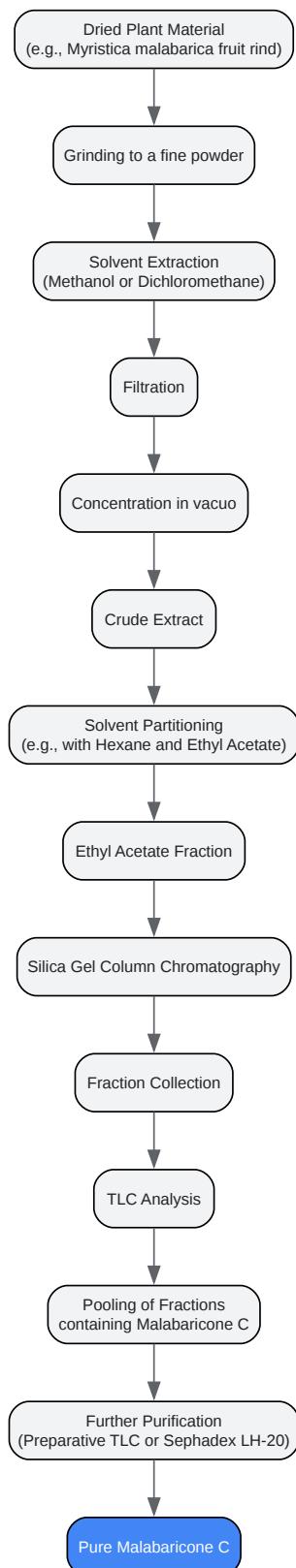
Property	Value
Molecular Formula	C ₂₁ H ₂₆ O ₅
Molecular Weight	358.4 g/mol
IUPAC Name	1-(2,6-dihydroxyphenyl)-9-(3,4-dihydroxyphenyl)nonan-1-one
Appearance	Yellow crystalline solid
Solubility	Soluble in methanol, ethyl acetate, and other organic solvents.

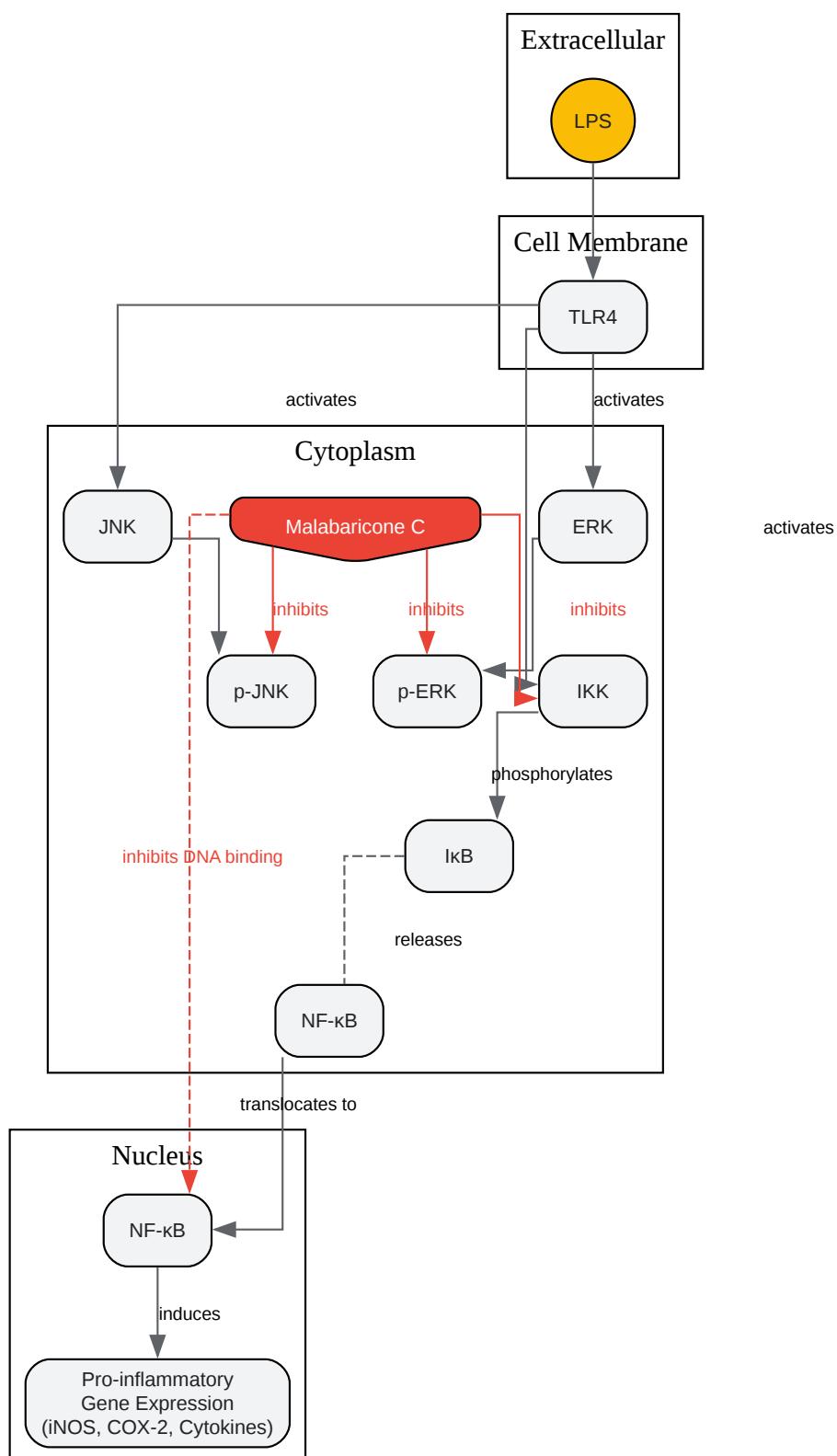
Experimental Protocols: Isolation and Purification

The isolation of **Malabaricone C** from **Myristica** species typically involves a multi-step process of solvent extraction followed by chromatographic purification. The following protocol is a

composite of methodologies reported in the literature, providing a detailed guide for researchers.

Extraction Workflow



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